

# Atilotrelvir: Laboratory Application Notes and Protocols

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## Compound of Interest

Compound Name: **Atilotrelvir**  
Cat. No.: **B12393515**

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## Introduction

**Atilotrelvir**, also known as GST-HG171, is a potent, orally bioavailable small-molecule inhibitor of the SARS-CoV-2 3C-like (3CL) protease, also known as the main protease (Mpro).<sup>[1][2]</sup> The 3CL protease is critical for the replication of coronaviruses, as it processes viral polyproteins into functional proteins.<sup>[3][4]</sup> By inhibiting this enzyme, **Atilotrelvir** effectively blocks viral replication.<sup>[3]</sup> It has demonstrated broad-spectrum activity against various SARS-CoV-2 variants.<sup>[1][5]</sup> In 2023, it was approved for use in China in combination with ritonavir for the treatment of COVID-19.<sup>[5]</sup> Ritonavir is co-administered to inhibit the CYP3A4-mediated metabolism of **Atilotrelvir**, thereby increasing its plasma concentration and therapeutic efficacy.<sup>[4]</sup>

These application notes provide essential guidelines for the proper handling, storage, and laboratory use of **Atilotrelvir**.

## Data Presentation

### Storage and Stability of Atilotrelvir

Proper storage is crucial to maintain the integrity and activity of **Atilotrelvir**. The following table summarizes the recommended storage conditions based on supplier data.<sup>[1]</sup>

Form	Storage Temperature	Duration
Solid Powder	-20°C	12 months
Solid Powder	4°C	6 months
In Solvent	-80°C	6 months
In Solvent	-20°C	6 months

## In Vitro Efficacy of Atilotrelvir

The following table presents the 50% effective concentrations (EC50) of **Atilotrelvir** against different SARS-CoV-2 variants in preclinical cellular assays, with protein-binding adjustment.[\[6\]](#)

SARS-CoV-2 Variant	EC50 (ng/mL)
Wild Type	149.68
Omicron BA.4	93.22
Omicron BA.5	131.87

## Experimental Protocols

### General Laboratory Handling

Researchers handling **Atilotrelvir** should adhere to standard laboratory safety practices. This includes the use of personal protective equipment (PPE) such as lab coats, gloves, and safety glasses. All work should be conducted in a well-ventilated area or a chemical fume hood. For procedures with the potential to generate aerosols, additional precautions should be taken in accordance with institutional biosafety guidelines.

## Reconstitution of Atilotrelvir

For in vitro experiments, **Atilotrelvir** is typically dissolved in a suitable solvent. Based on supplier information, a stock solution can be prepared as follows:

- Solvent Selection: Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions of **Atilotrelvir**.[\[1\]](#)

- Preparation of Stock Solution:
  - To prepare a 10 mM stock solution, add the appropriate volume of DMSO to a pre-weighed vial of **Atilotrelvir** solid powder. For example, to a vial containing 5.12 mg of **Atilotrelvir** (molar mass: 511.54 g/mol ), add 1 mL of DMSO.
  - Vortex or sonicate the solution gently to ensure complete dissolution.
- Storage of Stock Solution: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1]

## SARS-CoV-2 3CL Protease (Mpro) Inhibition Assay Protocol

This protocol describes a representative in vitro fluorescence resonance energy transfer (FRET)-based assay to determine the inhibitory activity of **Atilotrelvir** against the SARS-CoV-2 3CL protease.[7][8]

### Materials:

- Recombinant SARS-CoV-2 3CL protease (Mpro)
- FRET-based 3CL protease substrate (e.g., DABCYL-KTSAVLQSGFRKME-EDANS)[7]
- Assay Buffer (e.g., Tris-based buffer at a physiological pH)
- **Atilotrelvir** stock solution (in DMSO)
- Positive control inhibitor (e.g., GC376)[8]
- Negative control (DMSO)
- Black, flat-bottom 96- or 384-well assay plates
- Fluorescence plate reader

### Procedure:

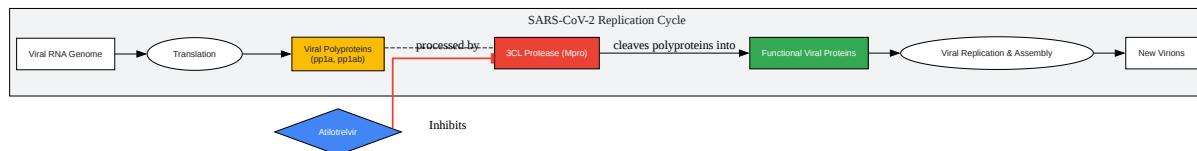
- Preparation of Reagents:
  - Prepare a working solution of the 3CL protease in assay buffer. The final concentration should be optimized for the specific assay conditions.
  - Prepare a working solution of the FRET substrate in assay buffer.
  - Prepare a serial dilution of **Atilotrelvir** in DMSO, and then further dilute in assay buffer to the desired final concentrations. Ensure the final DMSO concentration in all wells is consistent and low (typically  $\leq 1\%$ ) to avoid solvent effects.
- Assay Setup:
  - Add the diluted **Atilotrelvir**, positive control, or negative control (DMSO) to the wells of the assay plate.
  - Add the 3CL protease working solution to all wells except for the "no enzyme" control wells.
  - Incubate the plate at room temperature for a pre-determined time (e.g., 30 minutes) to allow the inhibitor to bind to the enzyme.
- Initiation of Reaction:
  - Add the FRET substrate working solution to all wells to initiate the enzymatic reaction.
- Measurement:
  - Immediately begin monitoring the increase in fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths for the specific FRET pair used.
  - Continue to take readings at regular intervals for a set period (e.g., 60 minutes).
- Data Analysis:
  - Calculate the rate of reaction for each well.
  - Normalize the data to the positive and negative controls.

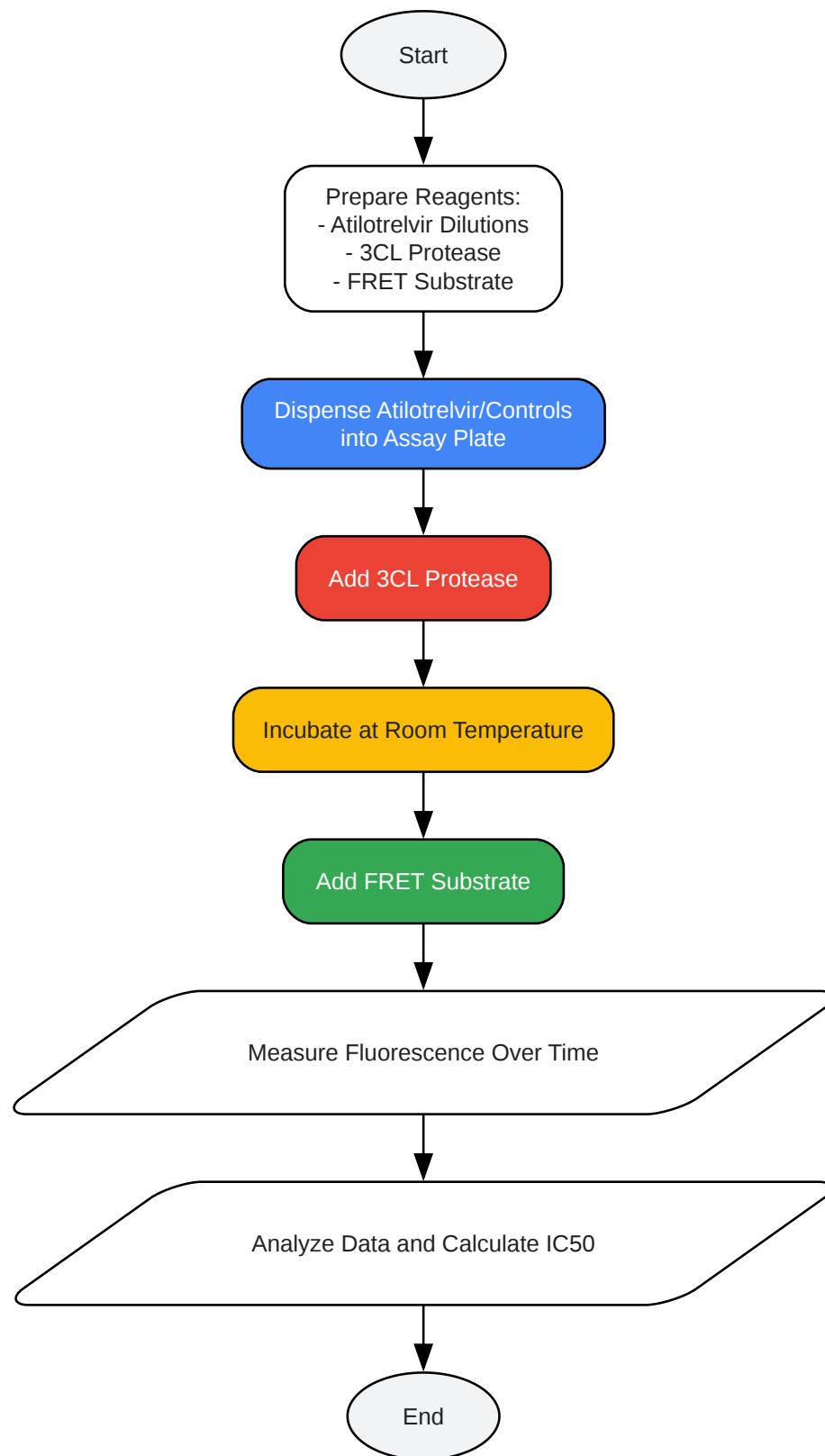
- Plot the percentage of inhibition against the logarithm of the **Atilotrelvir** concentration and fit the data to a dose-response curve to determine the IC50 value.

## Visualizations

### Mechanism of Action of Atilotrelvir

The following diagram illustrates the mechanism of action of **Atilotrelvir** in inhibiting SARS-CoV-2 replication.



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